

Operational Guide: Safe Disposal of 4-Amino-3,5-dinitropyridin-2-ol

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Compound of Interest

Compound Name: 4-Amino-3,5-dinitropyridin-2-ol

CAS No.: 148000-53-7

Cat. No.: B2450482

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Executive Safety Directive (Read First)

WARNING: POTENTIAL ENERGETIC MATERIAL **4-Amino-3,5-dinitropyridin-2-ol** (CAS: 148000-53-7) belongs to a class of polynitro-heterocycles.^{[1][2][3][4]} While the hydroxyl group provides some hydrogen-bonding stabilization, the presence of two nitro groups (

) on a strained pyridine ring classifies this material as an energetic precursor.^{[1][2][3][4]}

DO NOT dispose of this compound in standard organic solvent waste containers.^{[2][3][4]} DO NOT allow the material to dry out completely if found in solution (potential shock sensitivity).^{[2][3][4]} DO NOT use metal spatulas for scraping dried material (friction hazard).^{[2][3][4]}

Chemical Profile & Hazard Identification

To safely dispose of this material, you must understand its "Push-Pull" electronic nature.^{[1][2][3][4]} The electron-withdrawing nitro groups destabilize the ring, while the electron-donating amino and hydroxyl groups provide resonance.^{[1][2][3][4]} Disruption of this balance (e.g., by heat, friction, or incompatible chemicals) can trigger rapid decomposition.^{[2][3][4]}

Property	Data	Operational Implication
Chemical Name	4-Amino-3,5-dinitropyridin-2-ol	Target Compound
Synonyms	4-Amino-3,5-dinitro-2(1H)-pyridinone	Note: Often exists as the pyridone tautomer in solid state. [1] [2] [3] [4] [5]
CAS Number	148000-53-7	Verify label against this specific isomer. [1] [2] [3] [4]
Molecular Formula		High Nitrogen/Oxygen content indicates energetic potential. [2] [3] [6]
Hazard Class	Energetic / Reactive (RCRA D003)	Must be segregated from flammables/oxidizers.
Physical State	Yellow/Orange Crystalline Solid	Color intensity often correlates with impurity/oxidation levels. [2] [3] [4]
Decomposition	(Exothermic)	Strict temperature control required.

Pre-Disposal Stabilization Protocol

Before moving the material to waste storage, it must be desensitized.[\[3\]](#)[\[4\]](#) Dry polynitro compounds are significantly more sensitive to shock and friction than their wetted counterparts.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Step 1: Assessment

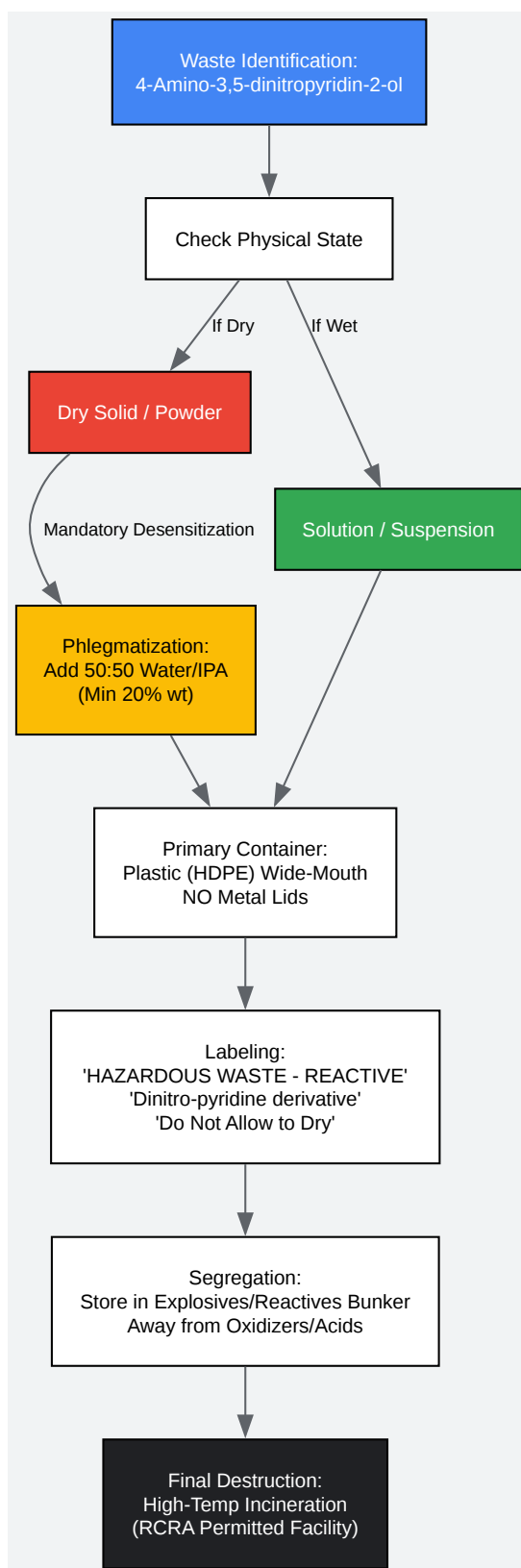
- Scenario A (Solid): If the material is a dry powder, do not move the container until you have a wetting plan.[\[3\]](#)[\[4\]](#)
- Scenario B (Solution): If dissolved in solvent, ensure the solvent volume is sufficient to prevent crystallization during storage.

Step 2: The "Phlegmatization" (Wetting) Process[\[2\]](#)[\[3\]](#)

- Objective: Reduce friction/shock sensitivity by adding a non-volatile solvent.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Reagent: Mixture of Water (50%) and Isopropyl Alcohol (50%).[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Why? Water is the best desensitizer for nitro-compounds, but pure water may not wet the hydrophobic pyridine ring effectively.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Alcohol lowers surface tension.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Action: Gently add the wetting solution to the solid material until it is fully submerged or forms a heavy paste (minimum 20% wt/wt liquid).[\[3\]](#)[\[4\]](#)

Disposal Workflow Logic

The following decision matrix outlines the mandatory flow for disposing of **4-Amino-3,5-dinitropyridin-2-ol**.



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Figure 1: Decision logic for the safe segregation and packaging of dinitropyridine waste.

Detailed Disposal Procedures

A. Packaging Requirements

- Primary Container: Use High-Density Polyethylene (HDPE) jars.
 - Prohibited: Glass (shrapnel hazard if destabilized), Metal containers (reaction with nitro groups/friction hazard).^{[2][3]}
 - Closure: Screw caps must be plastic.^{[2][3][4]} Clean threads thoroughly before closing to prevent friction on dried crystals in the threads.^{[3][4]}
- Secondary Containment: Place the HDPE jar inside a clear plastic bag, then into a secondary plastic pail.

B. Waste Stream Classification (RCRA)

In the United States, this material does not have a specific "U" or "P" list code by name, but it defaults to characteristic hazardous waste codes due to its properties:

- D003 (Reactivity): Defined as "capable of detonation or explosive reaction if subjected to a strong initiating source or if heated under confinement."^{[2][3][4]}
- D001 (Ignitability): If wetted with alcohol.^{[2][3][4]}

Labeling Instruction:



C. Final Destruction Method

The only acceptable destruction method for polynitro-aromatics is High-Temperature Incineration at a permitted hazardous waste facility.^{[1][2][3][4]}

- Mechanism: The facility will inject the slurry into a rotary kiln (>850°C).^{[3][4]}
- Chemistry: The nitro groups are reduced to nitrogen gas (

) and nitrogen oxides (

), which are then captured by alkaline scrubbers.[3][4]

- Prohibition: Never attempt to chemically neutralize (reduce) this compound in a standard laboratory fume hood using metal/acid reductions (e.g., Fe/HCl) as the exotherm can trigger a runaway reaction.[3][4]

Emergency Contingencies

Incident	Response Protocol
Spill (Solid)	Do not sweep. Sweeping creates friction.[1][2][3][4] Gently cover with wet sand or vermiculite to desensitize.[2][3][4] Scoop with a conductive plastic shovel (anti-static).[2][3][4]
Skin Contact	Dinitropyridines are readily absorbed through skin.[2][3][4] Wash immediately with soap and water for 15 minutes.[2][3][4][7] Monitor for signs of methemoglobinemia (cyanosis/blue lips).[2][3][4]
Fire	Evacuate immediately. Do not attempt to fight a fire involving nitro-compounds.[1][2][3][4] They supply their own oxygen and can detonate.[2][3][4]

References

- PubChem.4-Amino-3,5-dinitropyridine (Analogous Safety Data).[1][2][3][4] National Library of Medicine.[2][3][4] Available at: [\[Link\]](#)
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- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Explosive and Pyrotechnic Hazards. [2][3][4] Available at: [\[Link\]\[2\]\[3\]\[4\]](#)

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